Technical Guide: 2'-Oxo Ifosfamide-d4 in Pharmacokinetic Profiling

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Compound of Interest	
Compound Name:	*2'-Oxo Ifosfamide-d4*
CAS No.:	*1329497-14-4*
Cat. No.:	*B588895*

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Tracing Neurotoxicity: Metabolic Pathways, Analytical Protocols, and Strategic Sourcing

Executive Summary

In the development and monitoring of oxazaphosphorine alkylating agents, Ifosfamide presents a unique challenge due to its bifurcated metabolism. While 4-hydroxylation leads to therapeutic efficacy, N-dechloroethylation generates Chloroacetaldehyde (CAA), a metabolite directly linked to severe neurotoxicity and nephrotoxicity.

2'-Oxo Ifosfamide-d4 (Deuterated 3-(Chloroacetyl)-ifosfamide) serves as a critical Internal Standard (IS) for the precise quantification of these metabolic pathways. Unlike generic internal standards, this isotopologue mirrors the physicochemical properties of the specific side-chain oxidized metabolites, ensuring data integrity in LC-MS/MS assays. This guide provides a technical deep-dive into the compound's utility, validated experimental protocols, and a verified sourcing landscape for US-based researchers.

Chemical & Metabolic Intelligence

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The Metabolic Bifurcation

Ifosfamide is a prodrug that requires hepatic activation.[1] Its clinical profile is defined by the competition between two distinct cytochrome P450 pathways:

- Bioactivation (Therapeutic): Mediated primarily by CYP3A4, hydroxylation at the ring C-4 position yields 4-hydroxyifosfamide, which tautomerizes to aldoifosfamide and eventually releases the active Isophosphoramide Mustard.
- N-Dechloroethylation (Toxicogenic): Mediated by CYP3A4 and CYP2B6, oxidation of the chloroethyl side chains leads to the release of Chloroacetaldehyde (neurotoxic) and the formation of dechloroethylated metabolites.

2'-Oxo Ifosfamide represents a specific oxidation state of the side chain (conversion of the ethyl group to an acetyl group) often utilized as a surrogate marker or specific impurity in metabolic profiling.

Pathway Visualization

The following diagram illustrates the metabolic fate of Ifosfamide, highlighting the divergence between activation and toxicity.

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Figure 1: Metabolic fate of Ifosfamide. The 2'-Oxo species represents a critical oxidation intermediate on the toxicogenic pathway.

The Deuterium Advantage (d4)

Why Use 2'-Oxo Ifosfamide-d4?

In quantitative bioanalysis (LC-MS/MS), the use of a stable isotope-labeled internal standard (SIL-IS) is the gold standard for correcting matrix effects, extraction efficiency, and ionization variability.

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- Mass Shift (+4 Da): The d4 label (typically on the chloroethyl side chain) provides a mass shift of +4 Daltons. This is critical because Ifosfamide and its metabolites contain Chlorine (

  and

  ), which creates a complex isotopic pattern. A +4 shift ensures the IS signal does not overlap with the M+2 or M+4 natural isotopes of the analyte.

- Co-Elution: As an isotopologue, the d4 variant co-elutes with the target analyte, experiencing the exact same ionization suppression or enhancement from the biological matrix (plasma/urine) at that specific retention time.

Experimental Protocol: LC-MS/MS Quantification

Objective: Quantification of Ifosfamide and metabolites in human plasma using **2'-Oxo Ifosfamide-d4** as an Internal Standard.

Reagents & Preparation

- Stock Solution: Dissolve 1 mg of **2'-Oxo Ifosfamide-d4** in 1 mL of Methanol (1 mg/mL). Store at -20°C.

- Working IS Solution: Dilute stock to 100 ng/mL in 50:50 Methanol:Water.

Sample Extraction (Protein Precipitation)

- Aliquot: Transfer 50 µL of patient plasma into a 1.5 mL centrifuge tube.

- IS Addition: Add 20 µL of Working IS Solution (**2'-Oxo Ifosfamide-d4**). Vortex briefly.

- Precipitation: Add 150 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid) to precipitate proteins.

- Agitation: Vortex vigorously for 30 seconds.

- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C.

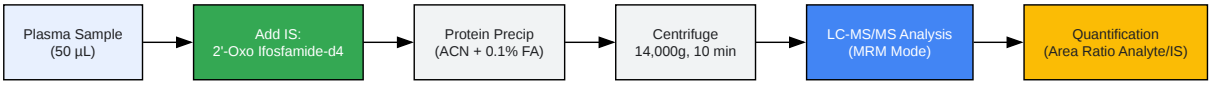
- Transfer: Transfer 100 µL of the clear supernatant to an LC vial with an insert.

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LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 4 minutes.
- Detection: Electrospray Ionization (ESI) Positive Mode.

Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow for plasma quantification.

Market Landscape: Suppliers & Price (USA)

The supply chain for deuterated metabolites is specialized. These compounds are typically classified as Research Use Only (RUO) and are not available from general chemical vendors.

Verified Suppliers

The following suppliers have established distribution channels in the USA.

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Supplier	Role	Product Code / Catalog	Notes
Toronto Research Chemicals (TRC)	Primary Manufacturer	O856952	The global source for this specific isotope. Ships to US via FedEx or distributors.
Fisher Scientific (USA)	Distributor	TRCO8569521MG	Distributes TRC products. Easiest procurement route for US universities/pharma.
Santa Cruz Biotechnology	Supplier	sc-xxxxx (Inquire)	Often lists "2'-Oxo Ifosfamide" (unlabeled); verify d4 availability.
BOC Sciences	Supplier	1329497-14-4	US-based office (Shirley, NY). Good for custom synthesis requests.
C/D/N Isotopes	Specialist	Inquire	Canadian specialist in deuterated compounds; ships seamlessly to US.

Price Analysis & Lead Times

Note: Prices are estimates for the US market and subject to fluctuation based on synthesis batch availability.

- **2'-Oxo Ifosfamide-d4** (1 mg):
  - Price Range: $450.00 – $750.00 USD
  - Format: Neat oil or solid (hygroscopic).

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- Lead Time: 1-2 weeks (if in stock at TRC); 4-6 weeks (if backordered/synthesis required).

- Unlabeled Reference Standard (2'-Oxo Ifosfamide):
  - Price Range: $150.00 – $300.00 USD (per 10-50 mg).

Procurement Strategy: For US-based researchers, ordering through Fisher Scientific (referencing the TRC part number) is often the most streamlined path to avoid direct customs paperwork, though a direct account with TRC often yields lower pricing.

Quality Assurance in Sourcing

When sourcing **2'-Oxo Ifosfamide-d4**, verify the following on the Certificate of Analysis (CoA):

- Isotopic Enrichment: Must be ≥ 98% atom % D. Lower enrichment leads to "cross-talk" in the mass spec channel of the unlabeled analyte.
- Chemical Purity: ≥ 95%. Impurities can suppress ionization.
- Position of Label: Confirm the deuterium is on the chloroethyl side chain or ring positions that are stable and not subject to metabolic exchange (e.g., acidic protons).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 3690, Ifosfamide. Retrieved from [Link]
- Kerbusch, T., et al. (2001).Clinical pharmacokinetics and pharmacodynamics of ifosfamide and its metabolites. Clinical Pharmacokinetics. Retrieved from [Link]

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Sources

- 1. PharmGKB summary: ifosfamide pathways, pharmacokinetics and pharmacodynamics - PMC [pmc.ncbi.nlm.nih.gov]
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